

# Essential Safety and Logistical Information for Handling SKLB102

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SKLB102

Cat. No.: B2402192

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For researchers, scientists, and drug development professionals working with **SKLB102**, a comprehensive understanding of its handling, safety protocols, and disposal is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this compound in a laboratory setting.

## Hazard Identification and Classification

**SKLB102** (CAS No. 242473-63-8; Molecular Formula:  $C_{18}H_{14}N_2O_4$ ) is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazards<sup>[1]</sup>:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life.
- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H410: Very toxic to aquatic life with long lasting effects.

## Personal Protective Equipment (PPE)

Due to the hazardous nature of **SKLB102**, strict adherence to PPE protocols is mandatory to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment	Rationale
Eye Protection	Chemical safety goggles with side shields or a face shield.	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact. Gloves should be inspected before use and changed frequently, especially if contaminated.
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. If dusts or aerosols are generated, a NIOSH-approved respirator may be necessary.	Minimizes inhalation of the compound.

## Operational Plans: Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **SKLB102** and ensuring a safe laboratory environment.

Handling:

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke when using this product<sup>[1]</sup>.
- Wash hands and any exposed skin thoroughly after handling<sup>[1]</sup>.
- Ensure adequate ventilation in the handling area.
- Minimize dust generation and accumulation.

#### Storage:

- Store in a tightly closed container in a dry and well-ventilated place.
- Keep away from incompatible materials.
- The recommended storage temperature should be confirmed with the supplier's specific instructions.

## Emergency Procedures

In the event of an emergency, immediate and appropriate action is crucial.

Emergency Situation	Immediate Action
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do not induce vomiting. <a href="#">[1]</a>
If on Skin	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician. <a href="#">[1]</a>
If in Eyes	Remove any contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water. Separate eyelids with fingers to ensure adequate flushing. Promptly call a physician. <a href="#">[1]</a>
If Inhaled	Immediately relocate self or casualty to fresh air. If breathing is difficult, provide oxygen. <a href="#">[1]</a>
Spill	Collect spillage. Avoid release to the environment <a href="#">[1]</a> . Wear appropriate PPE. Absorb with an inert material and place in a suitable container for disposal.

## Disposal Plan

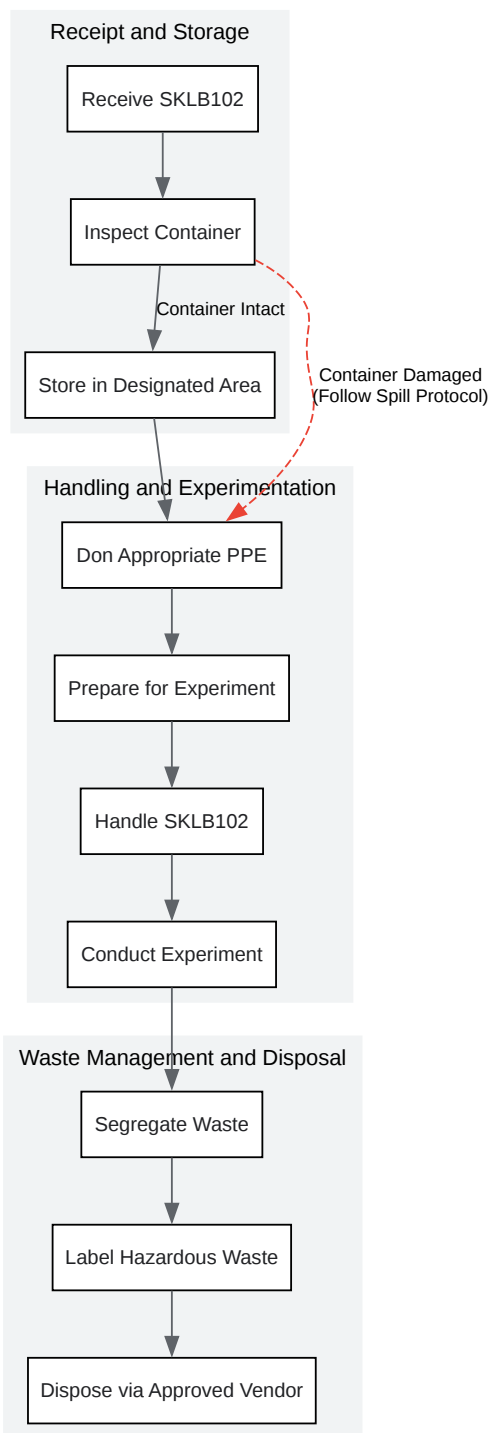
The disposal of **SKLB102** and any contaminated materials must be conducted in accordance with all applicable federal, state, and local environmental regulations.

- Chemical Disposal: Dispose of contents/container to an approved waste disposal plant<sup>[1]</sup>. Do not allow the chemical to enter drains or waterways due to its high aquatic toxicity.
- Contaminated Material Disposal: All materials that have come into contact with **SKLB102**, including gloves, lab coats, and absorbent materials, should be treated as hazardous waste and disposed of accordingly.

## Experimental Workflow and Logical Relationships

To facilitate a clear understanding of the necessary steps and considerations when working with **SKLB102**, the following workflow diagram illustrates the key decision points and actions from receipt of the compound to its final disposal.

## Handling and Disposal Workflow for SKLB102



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*Handling and Disposal Workflow for **SKLB102***

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## References

- 1. SKLB102|242473-63-8|MSDS [dcchemicals.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)